

Technical Guide: Synthesis of 5-Amino-4-Phenyl-1H-Pyrazol-3-ol

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Compound of Interest

Compound Name: 5-amino-4-phenyl-1H-pyrazol-3-ol

CAS No.: 62538-17-4

Cat. No.: B7825118

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Executive Summary & Strategic Importance

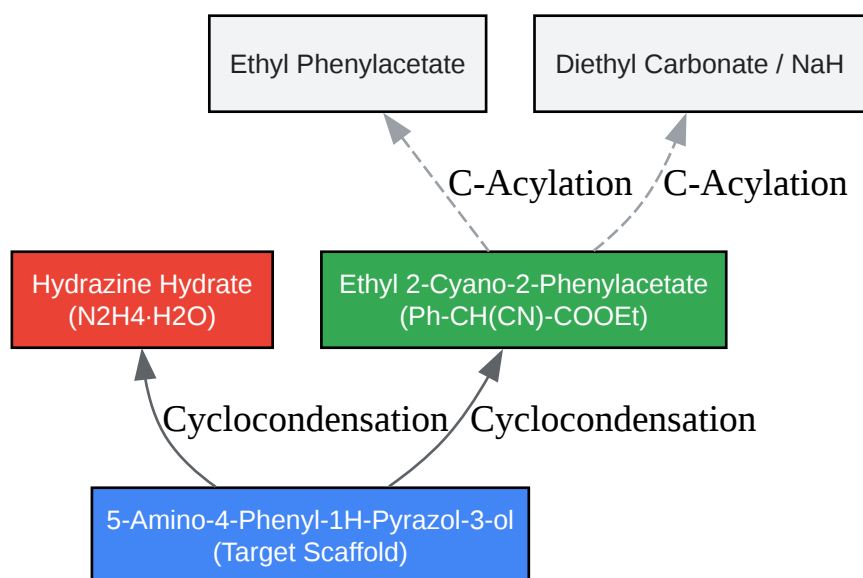
The **5-amino-4-phenyl-1H-pyrazol-3-ol** scaffold (often referred to in its tautomeric keto-form as 3-amino-4-phenyl-5-pyrazolone) is a privileged structure in medicinal chemistry. It serves as a critical pharmacophore in the development of p38 MAP kinase inhibitors, antimicrobial agents, and antioxidant therapeutics analogous to Edaravone.

This guide details the "Gold Standard" synthetic pathway: the cyclocondensation of ethyl 2-cyano-2-phenylacetate with hydrazine hydrate. Unlike generic pyrazole syntheses, this route establishes the specific 4-phenyl substitution pattern required for biological activity while navigating the complex tautomeric equilibrium characteristic of 3,5-disubstituted pyrazoles.

Retrosynthetic Analysis

To achieve the target regiochemistry (4-phenyl, 3-hydroxy/5-amino), the retrosynthetic disconnection focuses on the N1–C5 and N2–C3 bonds. The most efficient disconnection reveals an

-cyanophenylacetate precursor and a hydrazine dinucleophile.



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Figure 1: Retrosynthetic tree illustrating the disconnection to the key

-functionalized nitrile precursor.

Core Synthesis Protocol

The synthesis relies on the Knorr-type pyrazolone formation, adapted for

-cyano esters.

Reaction Scheme

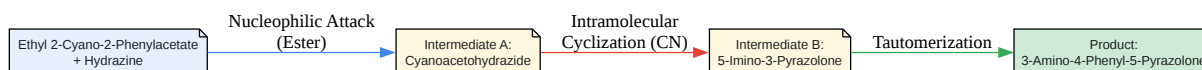
Reagents: Ethyl 2-cyano-2-phenylacetate, Hydrazine Hydrate (80% or 100%). Solvent: Ethanol (Absolute).^{[1][2]} Conditions: Reflux, 4–6 hours.

Mechanistic Pathway

Understanding the mechanism is vital for troubleshooting low yields. The reaction proceeds via a stepwise nucleophilic attack:

- **Hydrazide Formation:** The more nucleophilic nitrogen of hydrazine attacks the ester carbonyl, displacing ethanol to form the intermediate hydrazide.

- Intramolecular Cyclization: The terminal nitrogen of the hydrazide attacks the nitrile carbon (Thorpe-Ziegler type cyclization).
- Tautomerization: The resulting imine-enol intermediate tautomerizes to the stable 5-amino-pyrazolone form.



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Figure 2: Stepwise mechanistic flow from precursor condensation to the stable tautomer.

Detailed Experimental Procedure

Note: This protocol assumes a 10 mmol scale. Scale up linearly.

Materials

- Ethyl 2-cyano-2-phenylacetate: 1.89 g (10 mmol) [CAS: 4553-07-5]
- Hydrazine Hydrate (80%): 0.75 g (~12-15 mmol) (Excess is used to drive equilibrium)
- Ethanol (Absolute): 20 mL
- Glacial Acetic Acid: (Optional, for workup)

Step-by-Step Methodology

- Setup: Equip a 50 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Dissolution: Dissolve 1.89 g of ethyl 2-cyano-2-phenylacetate in 20 mL of absolute ethanol. Stir at room temperature until clear.
- Addition: Add 1.2 equivalents (approx. 0.75 mL) of hydrazine hydrate dropwise. Caution: Exothermic reaction.

- Reflux: Heat the mixture to reflux (approx. 78°C) for 4–6 hours. Monitor reaction progress via TLC (Mobile phase: 10% MeOH in DCM). The starting ester spot () should disappear, and a lower product spot should appear.
- Precipitation: Allow the reaction mixture to cool slowly to room temperature. The product often precipitates as a white or off-white solid upon cooling.
 - Troubleshooting: If no precipitate forms, concentrate the solvent to 50% volume under reduced pressure and cool in an ice bath.
- Filtration: Filter the solid under vacuum. Wash the filter cake with cold ethanol (2 x 5 mL) and then diethyl ether (2 x 5 mL) to remove unreacted hydrazine.
- Purification: Recrystallize from hot ethanol if necessary to achieve pharmacological purity (>98%).

Characterization & Data Analysis

The product exists in equilibrium between the 3-ol and 5-one forms. In the solid state, the 5-pyrazolone (keto) form usually predominates.

Expected Analytical Data

Technique	Parameter	Expected Signal / Observation	Interpretation
1H NMR	7.2–7.5 ppm	Multiplet (5H)	Phenyl ring protons.[3] [4][5]
1H NMR	~11.0–12.0 ppm	Broad Singlet (1H)	Ring NH (exchangeable with D2O).
1H NMR	~5.0–6.5 ppm	Broad Singlet (2H)	Exocyclic -NH2. Note: Shift varies significantly with solvent (DMSO vs CDCl3).
IR	3300–3450 cm	Sharp/Broad bands	Primary Amine (-NH2) stretching.
IR	1650–1680 cm	Strong band	C=O (Amide/Lactam character of pyrazolone).
MS (ESI)	m/z	176.08 [M+H]+	Consistent with Formula C9H9N3O.

Safety & Tautomerism Notes

Tautomeric Considerations

Researchers must recognize that **5-amino-4-phenyl-1H-pyrazol-3-ol** is a tautomer of 3-amino-4-phenyl-1H-pyrazol-5(4H)-one.

- In Solution (DMSO): Rapid exchange occurs. NMR may show broadened peaks for the NH/OH protons.
- Reactivity: The molecule can react as an enol (O-alkylation) or a ketone (C-alkylation) depending on the electrophile and base used in subsequent steps.

Safety Hazards[2][6][7]

- Hydrazine Hydrate: Highly toxic, potential carcinogen, and corrosive. Handle in a fume hood with double nitrile gloves.
- Ethyl 2-cyano-2-phenylacetate: Irritant.[6] Avoid inhalation of dust/vapors.[6]

References

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